

Application Notes and Protocols for Utilizing ND-011992 in Whole-Cell Screens

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Compound of Interest

Compound Name: ND-011992

Cat. No.: B12387952

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These application notes provide a comprehensive guide for the utilization of **ND-011992**, a potent inhibitor of the cytochrome bd oxidase in *Mycobacterium tuberculosis* (*M. tuberculosis*), in whole-cell screening assays. The protocols detailed below are designed to facilitate the identification and characterization of compounds that exhibit synergistic activity with **ND-011992**, ultimately targeting the respiratory chain of *M. tuberculosis*.

Introduction

ND-011992 is a valuable chemical probe for studying the respiratory metabolism of *M. tuberculosis*. On its own, **ND-011992** shows limited efficacy against *M. tuberculosis* due to the presence of a second terminal oxidase, the cytochrome bcc:aa3 complex.^{[1][2]} However, when used in combination with an inhibitor of the cytochrome bcc:aa3 complex, such as Q203, **ND-011992** exhibits potent bactericidal activity.^{[1][3][4]} This synergistic interaction arises from the dual blockade of both terminal oxidases, leading to a collapse of the proton motive force, inhibition of ATP synthesis, and ultimately, cell death.^{[1][2][3]}

These protocols outline a whole-cell screening strategy to identify novel compounds that phenocopy the synergistic effect observed with Q203 when combined with **ND-011992**. The

primary screen is designed to identify compounds that inhibit the growth of wild-type *M. tuberculosis* only in the presence of a sub-inhibitory concentration of **ND-011992**. Positive hits from the primary screen can then be validated through secondary assays measuring key physiological parameters such as intracellular ATP levels and oxygen consumption rates.

Data Presentation

Table 1: Inhibitory Concentrations of **ND-011992** and Q203 against *M. tuberculosis*

Compound	Target	IC50 (Wild-Type <i>M. tuberculosis</i> H37Rv)	Reference
ND-011992	Cytochrome bd oxidase	2.8–4.2 μ M (in the presence of Q203)	[3]
Q203	Cytochrome bcc:aa3 oxidase (QcrB)	2.5 nM	[5]

Table 2: Synergistic Activity of **ND-011992** and Q203 against *M. tuberculosis*

Assay	Organism	Fractional Inhibitory Concentration (FIC) Index	Interpretation	Reference
ATP Depletion	<i>M. bovis</i> BCG	0.01	Highly Synergistic	[3]
ATP Depletion	<i>M. tuberculosis</i> H37Rv	0.16	Synergistic	[3]

Experimental Protocols

Protocol 1: Primary Whole-Cell Screen for Compounds Synergizing with **ND-011992**

This protocol describes a high-throughput whole-cell screen to identify compounds that inhibit the growth of *M. tuberculosis* in the presence of a sub-inhibitory concentration of **ND-011992**.

Materials:

- *M. tuberculosis* H37Rv (or other suitable strain)
- Middlebrook 7H9 broth supplemented with 0.2% glycerol, 0.05% Tween 80, and 10% ADC (Albumin-Dextrose-Catalase)
- **ND-011992**
- Test compound library
- Resazurin sodium salt
- Sterile 384-well microplates
- Incubator (37°C)
- Plate reader (for fluorescence measurement)

Procedure:

- Prepare *M. tuberculosis* Inoculum: Culture *M. tuberculosis* in 7H9 broth to mid-log phase (OD600 of 0.4-0.6). Dilute the culture in fresh 7H9 broth to achieve a final concentration that results in a clear growth signal after 5-7 days of incubation.
- Prepare Compound Plates: Dispense the test compounds from your library into the wells of a 384-well plate to achieve the desired final screening concentration (e.g., 10 µM). Include appropriate controls:
 - Positive Control: A known synergistic combination (e.g., **ND-011992** + Q203) or a broad-spectrum antibiotic.
 - Negative Control: DMSO (or the solvent used for the compound library).
 - No-Cell Control: Media only.

- Add **ND-011992**: Add **ND-011992** to all wells (except the negative control wells for **ND-011992** alone) to a final sub-inhibitory concentration (e.g., a concentration that does not significantly inhibit growth on its own, to be determined empirically but likely in the low micromolar range).
- Inoculate Plates: Add the prepared *M. tuberculosis* inoculum to all wells except the no-cell control wells.
- Incubation: Seal the plates and incubate at 37°C for 5-7 days.
- Determine Growth Inhibition:
 - Add resazurin solution to each well to a final concentration of 0.0025%.
 - Incubate for an additional 16-24 hours at 37°C.
 - Measure fluorescence (Excitation: 560 nm, Emission: 590 nm). A reduction in fluorescence indicates inhibition of bacterial growth.
- Data Analysis: Calculate the percent inhibition for each test compound compared to the DMSO control. Identify "hits" as compounds that show significant growth inhibition only in the presence of **ND-011992**.

Protocol 2: Secondary Assay - Intracellular ATP Level Measurement

This protocol is used to validate hits from the primary screen by measuring their effect on the intracellular ATP levels of *M. tuberculosis* in the presence of **ND-011992**.

Materials:

- *M. tuberculosis* H37Rv
- 7H9 broth
- **ND-011992**
- Hit compounds from the primary screen

- BacTiter-Glo™ Microbial Cell Viability Assay kit (or similar luciferase-based ATP detection reagent)
- Sterile opaque-walled 96-well microplates
- Luminometer

Procedure:

- Prepare Cultures: Grow *M. tuberculosis* in 7H9 broth to mid-log phase.
- Compound Treatment: In an opaque-walled 96-well plate, expose the bacterial culture to:
 - Test compound alone.
 - **ND-011992** alone (at the same sub-inhibitory concentration as the primary screen).
 - Test compound in combination with **ND-011992**.
 - Include positive (**ND-011992** + Q203) and negative (DMSO) controls.
- Incubation: Incubate the plate at 37°C for a predetermined time (e.g., 24-48 hours).
- ATP Measurement:
 - Equilibrate the plate and the ATP detection reagent to room temperature.
 - Add the ATP detection reagent to each well according to the manufacturer's instructions.
 - Mix briefly and incubate for 5 minutes at room temperature to lyse the cells and stabilize the luminescent signal.
- Read Luminescence: Measure the luminescence using a luminometer.
- Data Analysis: A significant decrease in luminescence in the combination treatment compared to the individual compounds indicates a synergistic effect on ATP production.

Protocol 3: Secondary Assay - Oxygen Consumption Rate (OCR) Measurement

This protocol validates hits by measuring their impact on the oxygen consumption rate of *M. tuberculosis* when combined with **ND-011992**.

Materials:

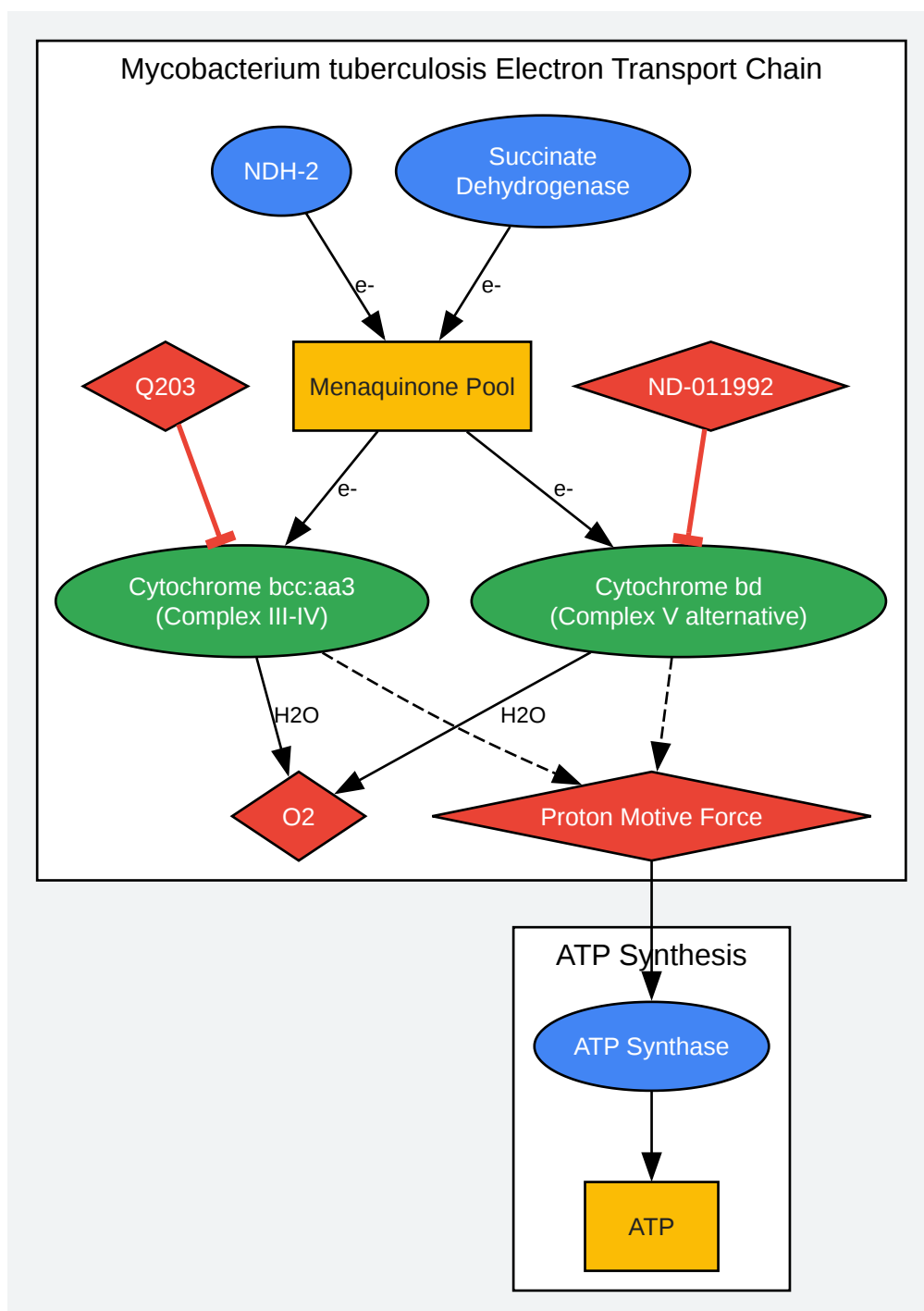
- *M. tuberculosis* H37Rv
- 7H9 broth
- **ND-011992**
- Hit compounds from the primary screen
- MitoXpress® Xtra Oxygen Consumption Assay kit (or similar)
- Sterile 96-well microplates
- Mineral oil
- Fluorescence plate reader with time-resolved fluorescence capabilities

Procedure:

- Prepare Cultures: Grow *M. tuberculosis* in 7H9 broth to mid-log phase.
- Assay Setup:
 - In a 96-well plate, add the bacterial culture.
 - Add the test compounds, **ND-011992**, and their combination to the respective wells. Include appropriate controls.
 - Add the oxygen-sensitive probe from the assay kit to each well.
 - Overlay each well with mineral oil to seal the sample from ambient oxygen.

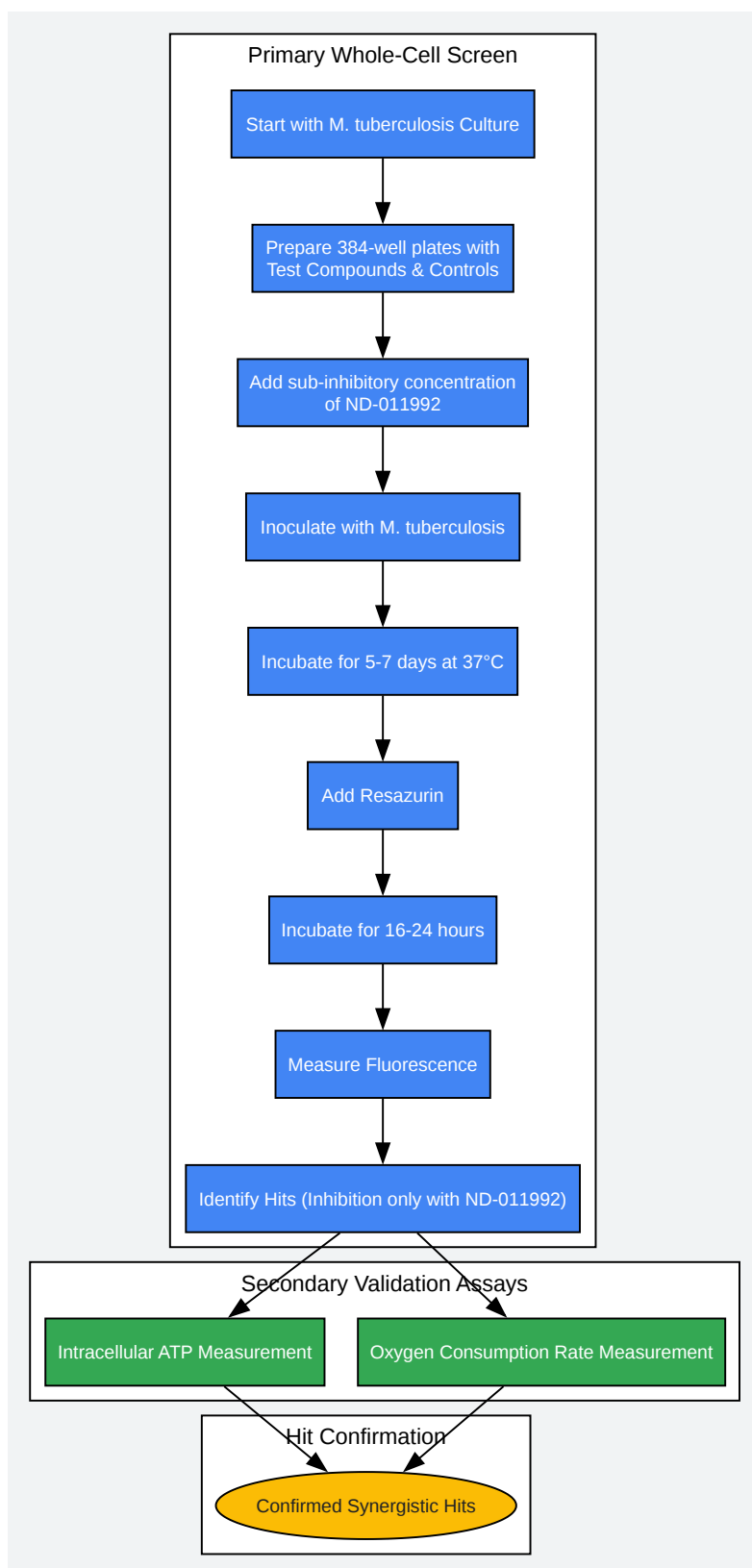
- **Measurement:** Place the plate in a fluorescence plate reader pre-heated to 37°C. Measure the fluorescence signal kinetically over several hours.
- **Data Analysis:** The rate of increase in fluorescence is proportional to the rate of oxygen consumption. A significant reduction in the rate of oxygen consumption in the combination treatment compared to the individual treatments confirms the inhibitory effect on respiration.

Mandatory Visualization



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Caption: Dual inhibition of *M. tuberculosis* respiratory chain by **ND-011992** and **Q203**.



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Caption: Workflow for whole-cell screening to identify synergistic partners of **ND-011992**.

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References

- [1. fnkprddata.blob.core.windows.net](https://fnkprddata.blob.core.windows.net) [fnkprddata.blob.core.windows.net]
- [2. tbcindia.mohfw.gov.in](https://tbcindia.mohfw.gov.in) [tbcindia.mohfw.gov.in]
- [3. Dual inhibition of the terminal oxidases eradicates antibiotic-tolerant Mycobacterium tuberculosis - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [4. Dual inhibition of the terminal oxidases eradicates antibiotic-tolerant Mycobacterium tuberculosis - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [5. Synergistic Effect of Q203 Combined with PBTZ169 against Mycobacterium tuberculosis - PMC](#) [pmc.ncbi.nlm.nih.gov]
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